Application Notes and Protocols for SKF 83822 Solutions

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Compound of Interest	
Compound Name:	*SKF 83822*
CAS No.:	*74115-08-5*
Cat. No.:	*B1682080*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **SKF 83822**, a selective dopamine D1-like receptor agonist, for in vivo and in vitro research applications.

Introduction

SKF 83822 is a high-affinity, selective agonist for the dopamine D1-like receptors (D1 and D5).[1] It is characterized as an "atypical" agonist because it selectively activates the adenylyl cyclase (AC) signaling pathway, leading to the production of cyclic AMP (cAMP), without stimulating the phospholipase C (PLC) pathway or phosphoinositide hydrolysis.[1][2][3] This property makes it a valuable tool for dissecting the distinct signaling cascades associated with D1-like receptor activation.

Physicochemical and Pharmacological Properties

SKF 83822 is typically supplied as a hydrobromide salt. It is crucial to use the batch-specific molecular weight provided on the vial or Certificate of Analysis for precise molarity calculations.

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Property	Data	Reference
Molecular Weight	424.76 g/mol (for hydrobromide salt)	[1]
Formulation	$C_{20}H_{22}ClNO_2 \cdot HBr$	[1]
Solubility	Soluble up to 100 mM in DMSO. Soluble up to 10 mM in ethanol.	[1]
Receptor Binding Affinity (Ki)	D1: 3.2 nM D5: 3.1 nM D2: 186 nM D3: 66 nM D4: 335 nM	[1]
Functional Activity (EC_{50})	65 nM for stimulating adenylyl cyclase.	[1]
Storage (Solid Form)	Store at -20°C for long-term (months to years). Can be stored at 2-8°C for short-term (days to weeks).	
Storage (Stock Solution)	Store in aliquots at -20°C for up to 1 month. Store in aliquots at -80°C for up to 6 months. Protect from light and moisture.	[2]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

This protocol describes the preparation of a high-concentration stock solution of **SKF 83822**, typically in DMSO.

Materials:

- **SKF 83822** hydrobromide powder
- Dimethyl sulfoxide (DMSO), anhydrous/hygroscopic

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- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- Determine Required Mass: Calculate the mass of **SKF 83822** powder needed to achieve the desired concentration and volume. For a 10 mM stock solution, you would dissolve 4.25 mg of **SKF 83822** hydrobromide (MW: 424.76) in 1 mL of DMSO.
- Dissolution: Add the calculated volume of DMSO to the vial containing the **SKF 83822** powder.
- Mixing: Vortex the solution thoroughly. Gentle warming or brief sonication can aid in complete dissolution, especially for higher concentrations.[3]
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C for short-term use (≤1 month) or -80°C for long-term storage (≤6 months).[2]

Protocol 2: Preparation of Solutions for In Vivo Injection

This protocol details the dilution of the DMSO stock solution into a physiologically compatible vehicle for subcutaneous (s.c.) or intraperitoneal (i.p.) injection in animal models.

Important Considerations:

- The final concentration of DMSO in the injection vehicle should be minimized to avoid irritation and toxicity. A final DMSO concentration of <1% is recommended.[3]
- Prepare the final diluted solution fresh on the day of the experiment.

Materials:

- **SKF 83822** stock solution (from Protocol 1)
- Sterile 0.9% physiological saline

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- Sterile tubes for dilution

Procedure:

- Thaw Stock Solution: Remove one aliquot of the **SKF 83822** DMSO stock solution from the freezer and allow it to thaw completely at room temperature.
- Calculate Dilution: Determine the volume of stock solution and sterile saline required to achieve the final desired injection concentration and volume.
  - Example Calculation: To prepare 1 mL of a 0.1 mg/mL injection solution from a 10 mg/mL DMSO stock:
    - Volume of stock needed: (0.1 mg/mL * 1 mL) / 10 mg/mL = 0.01 mL (or 10 µL)
    - Volume of saline needed: 1 mL - 0.01 mL = 0.99 mL (or 990 µL)
    - The final DMSO concentration in this example would be 1%.
- Dilution: Add the required volume of sterile saline to a new sterile tube. Add the calculated volume of the **SKF 83822** stock solution to the saline.
- Mixing: Vortex the final solution gently to ensure it is homogenous.
- Administration: The solution is now ready for administration. For subcutaneous injection in rodents, a typical injection volume is 1-5 mL/kg.[4] All substances should be sterile and warmed to room temperature before injection to minimize discomfort.[4]

Signaling Pathway and Experimental Workflow

SKF 83822 Signaling Pathway

SKF 83822 selectively activates the Gαs/olf-coupled D1 receptor, leading to the activation of adenylyl cyclase and subsequent production of cAMP. This pathway is distinct from other D1-like agonists that may also engage Gαq-coupled signaling.

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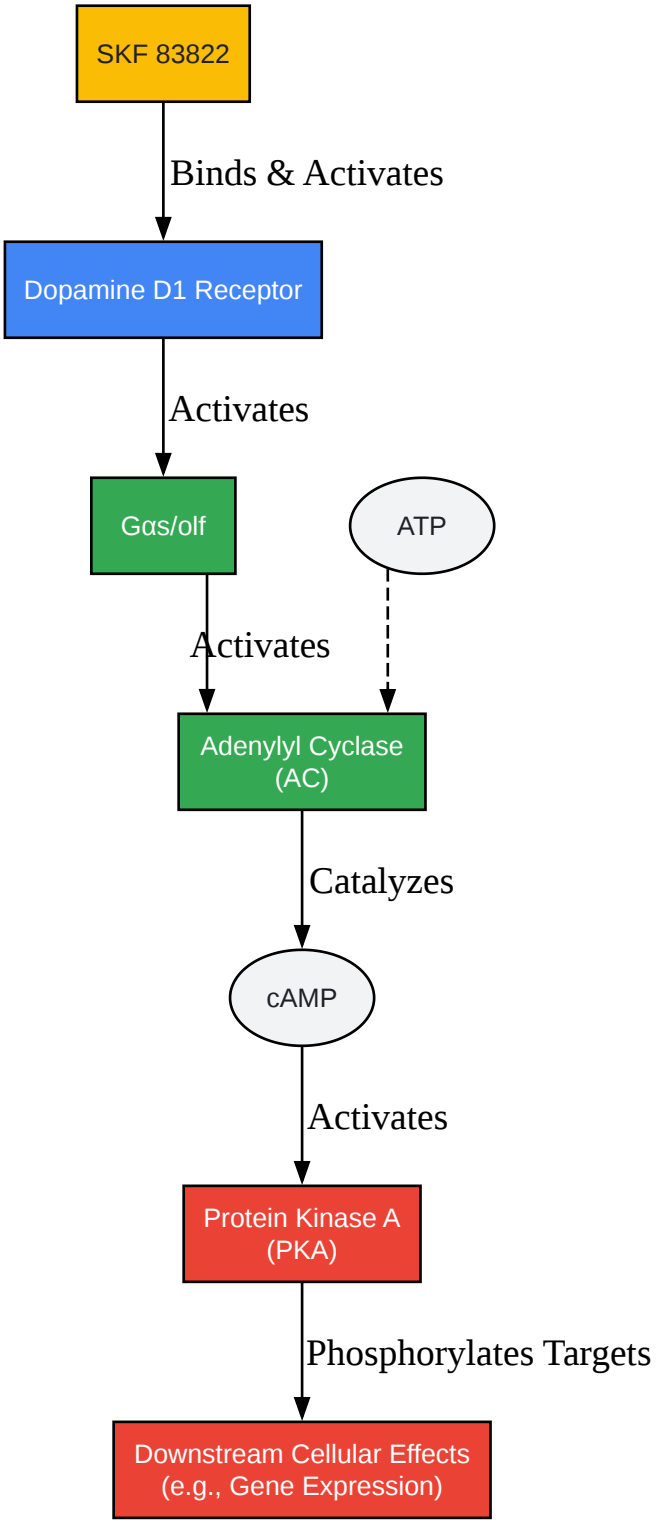

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Caption: Canonical signaling pathway of **SKF 83822** via the D1 receptor.

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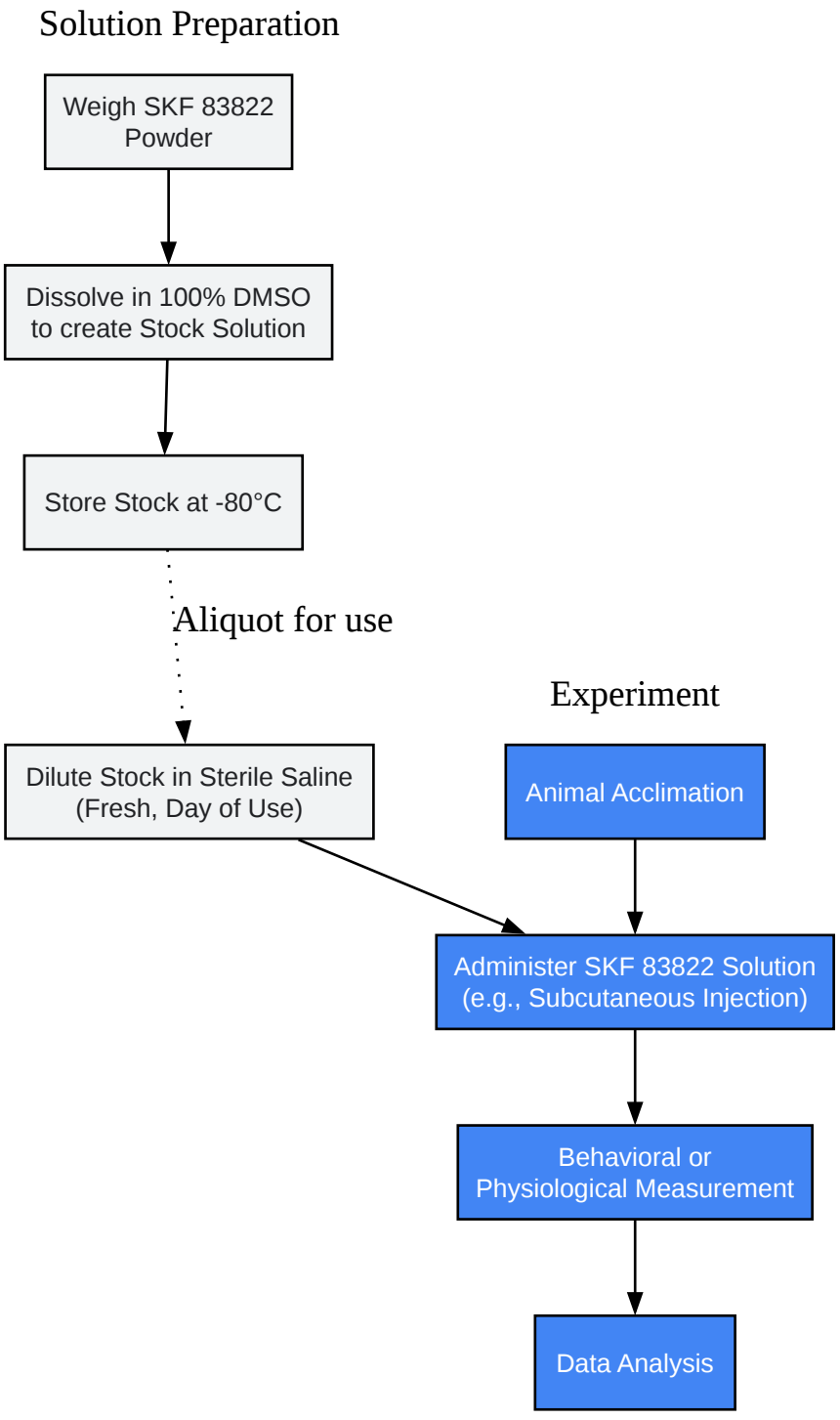
Experimental Workflow for In Vivo Studies

The following diagram outlines a typical workflow for an in vivo experiment involving the preparation and administration of **SKF 83822**.



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Caption: General workflow for preparing and using **SKF 83822** in animal studies.

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